Technical Guide: Purity Profiling and Characterization of Ethyl 2-amino-6-bromobenzoate

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Compound of Interest

Compound Name:	*Ethyl 2-amino-6-bromobenzoate*
CAS No.:	*153500-75-5*
Cat. No.:	*B178098*

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Executive Summary

Ethyl 2-amino-6-bromobenzoate (CAS 153500-75-5) is a critical pharmacophore intermediate, particularly utilized in the synthesis of quinazoline-based kinase inhibitors and other heterocyclic APIs.[1] Its structural integrity—defined by the specific 2,6-substitution pattern—is paramount, as regioisomeric impurities (e.g., the 5-bromo analog) can lead to potent but incorrect biological activity in downstream drug candidates.

This guide establishes a rigorous framework for the characterization of **Ethyl 2-amino-6-bromobenzoate**. It moves beyond basic identity checks to define a self-validating analytical control strategy, focusing on distinguishing the 6-bromo regioisomer, quantifying steric-hindrance-driven hydrolysis, and establishing definitive purity specifications.

Chemical Identity & Critical Quality Attributes (CQAs)

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Compound Specifications

Attribute	Specification	Technical Note
Chemical Name	Ethyl 2-amino-6-bromobenzoate	Also known as Ethyl 6-bromoanthranilate
CAS Number	153500-75-5	Distinct from 5-bromo isomer (CAS 208176-32-3)
Molecular Formula	$C_9H_{10}BrNO_2$	Br Isotope Pattern is critical (1:1 ratio for ^{79}Br:^{81}Br)
Molecular Weight	244.09 g/mol	Monoisotopic masses: 243.0 (^{79}Br), 245.0 (^{81}Br)
Appearance	Off-white to tan crystalline powder	Darkening indicates oxidation of the amine
Solubility	Soluble in DMSO, MeOH, DCM; Insoluble in Water	Lipophilic nature requires organic mobile phases

Structural Challenges

The 2,6-disubstitution pattern creates a "steric pocket" around the ester carbonyl.

- Insight: Unlike typical esters, this compound exhibits steric inhibition of resonance, preventing the ester group from becoming coplanar with the benzene ring. This reduces the rate of hydrolysis but also complicates standard coupling reactions.
- CQA 1 (Regio-Purity): Must be >99.5% to prevent "isomeric drift" in subsequent cyclization steps.
- CQA 2 (Halogenated Impurities): Control of dibromo species arising from over-bromination during synthesis.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC)

Objective: Quantify purity and separate critical regioisomers.

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Methodology: The hydrophobicity of the bromine atom requires a C18 stationary phase. Acidic modification is necessary to protonate the aniline nitrogen, improving peak shape and preventing tailing.

- Column: Agilent Zorbax Eclipse Plus C18 (100 mm x 4.6 mm, 3.5 µm) or equivalent.
- Mobile Phase A: Water + 0.1% Formic Acid (v/v).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid (v/v).
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- Detection: UV at 254 nm (primary) and 220 nm.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	**10**	**Equilibration**
10.0	90	Elution of Main Peak & Lipophilic Impurities
12.0	90	Wash
12.1	10	Re-equilibration

| 15.0 | 10 | End |

Self-Validating Check: The Relative Retention Time (RRT) of the 6-bromo isomer is typically lower than the 5-bromo isomer due to the "ortho effect" (internal H-bonding between NH_2 and Ester CO, and steric twisting), which slightly reduces interaction with the C18 chain compared to the flatter 5-bromo isomer.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Definitive structural elucidation.

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^{1}H NMR (400 MHz, DMSO-d_6) Expectations: The aromatic region is the diagnostic fingerprint. We expect an ABC (or AMX) spin system for the three aromatic protons (H3, H4, H5).

- δ 1.30 (t, 3H): Ethyl CH_3.
- δ 4.25 (q, 2H): Ethyl CH_2.
- δ 5.50-6.00 (br s, 2H): NH_2 (Exchangeable).
- Aromatic Region (Key for Purity):
  - H3 (Ortho to NH_2): Doublet (δ ~6.6 - 6.8 ppm).[2] Shielded by the amino group.[2]
  - H5 (Ortho to Br): Doublet (δ ~7.1 - 7.3 ppm). Deshielded by Bromine.
  - H4 (Meta to both): Triplet/Doublet of Doublets (δ ~6.9 - 7.1 ppm).
  - Coupling Constant (J): Ortho coupling (J ≈ 8.0 Hz) is observed between H3-H4 and H4-H5.

Causality: If the spectrum shows a singlet in the aromatic region, the sample is likely the 3,5-dibromo impurity or a different isomer (e.g., 4-amino-2-bromo).

Mass Spectrometry (LC-MS)

Objective: Confirmation of the Bromine Isotope Pattern.

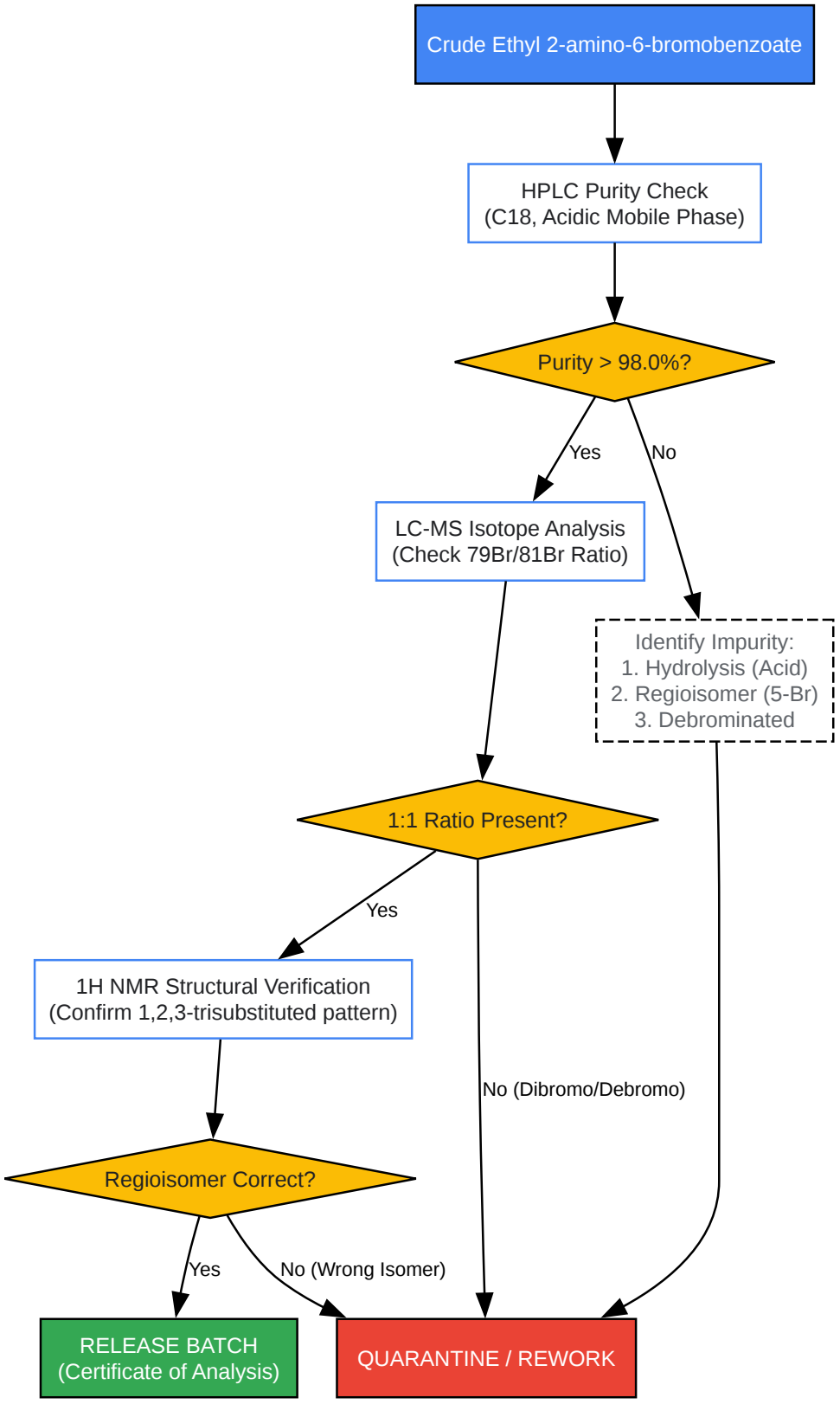
- Ionization: ESI Positive Mode $[M+H]^+$.
- Pattern: A 1:1 doublet separated by 2 amu (m/z 244 and 246).
- Failure Mode: A 1:2:1 pattern indicates dibromination. Absence of the +2 peak indicates debromination (Ethyl 2-aminobenzoate).

Visualization: Characterization Logic

Analytical Decision Tree

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This diagram illustrates the logical flow for releasing a batch of **Ethyl 2-amino-6-bromobenzoate**, integrating the specific failure modes of this molecule.



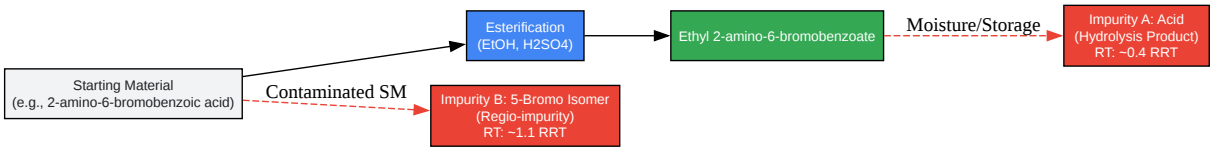
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Caption: Analytical decision matrix ensuring regio-specificity and chemical purity before batch release.

Impurity Origin & Detection

Understanding where impurities come from allows for proactive process control.



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Caption: Pathway analysis of common impurities. Note that the 5-bromo isomer is usually carried over from starting materials.

Experimental Protocol: Purity Determination

Sample Preparation

- Weighing: Accurately weigh 10.0 mg of the substance.
- Dissolution: Dissolve in 5.0 mL of Acetonitrile (HPLC Grade). Sonicate for 5 minutes.
- Filtration: Filter through a 0.22 µm PTFE syringe filter (Nylon is acceptable, but PTFE is preferred for halogenated aromatics).
- Dilution: Dilute 1:1 with water to match the initial mobile phase conditions (prevents peak distortion).

System Suitability Criteria (Self-Validating)

Before running samples, the system must pass these checks:

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- Blank Run: No interfering peaks at the retention time of the main peak.
- Precision: 5 replicate injections of the standard must have RSD < 2.0%.
- Tailing Factor: Must be < 1.5 (Critical: High tailing indicates insufficient acid in mobile phase to suppress silanol interactions with the amine).

Stability and Storage

- Hydrolytic Stability: Despite the steric hindrance, the ester is susceptible to hydrolysis under basic conditions. Store in a desiccator.
- Photostability: Halogenated anilines can undergo photolytic dehalogenation. The compound must be stored in amber vials.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 12352100, **Ethyl 2-amino-6-bromobenzoate**. Retrieved January 28, 2026, from [Link]
- Chemspace.Compound Data: **Ethyl 2-amino-6-bromobenzoate**. Retrieved from [Link]

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Sources

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- 2. scribd.com [scribd.com]
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